

# Commercial Suppliers and Technical Profile of Cholesteryl Heneicosanoate

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## Compound of Interest

Compound Name: Cholesteryl heneicosanoate

Cat. No.: B15601108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cholesteryl heneicosanoate**, a cholesteryl ester of significant interest in various research and development fields, including materials science and drug delivery. This document outlines commercially available sources, key technical data, and representative experimental protocols for its characterization and application.

## Commercial Availability

**Cholesteryl heneicosanoate** is available from specialized chemical suppliers catering to the research and pharmaceutical industries. One such supplier is MedChemExpress, which provides the compound with a detailed Certificate of Analysis. While other vendors may list this product, availability can be inconsistent. Researchers are advised to verify stock and lead times directly with suppliers.

## Technical Data

The following table summarizes the key physicochemical properties of **Cholesteryl heneicosanoate**, compiled from commercially available data. This information is crucial for experimental design, formulation development, and quality control.

Property	Value	Source
Chemical Name	Cholest-5-en-3-ol (3 $\beta$ )-,3-heneicosanoate	MedChemExpress[1]
CAS Number	238413-60-0	MedChemExpress[1]
Molecular Formula	C <sub>48</sub> H <sub>86</sub> O <sub>2</sub>	MedChemExpress[1]
Molecular Weight	695.20 g/mol	MedChemExpress[1]
Purity	99.0%	MedChemExpress[1]
Appearance	White to off-white solid	MedChemExpress[1]
Storage Conditions	Powder: -20°C (3 years), 4°C (2 years)	MedChemExpress[1]
In solvent: -80°C (6 months), -20°C (1 month)	MedChemExpress[1]	

## Experimental Protocols

While specific, validated protocols for **Cholesteryl heneicosanoate** are not widely published, the following sections provide detailed methodologies for common applications and analytical techniques for cholesteryl esters. These can be adapted by researchers for use with **Cholesteryl heneicosanoate**.

### Preparation of Cholesteryl Ester Liquid Crystals

Cholesteryl esters are well-known for their liquid crystalline properties, which are sensitive to temperature and pressure. The following is a general procedure for the preparation of a cholesteryl ester-based liquid crystal mixture, which can be adapted to include **Cholesteryl heneicosanoate** to investigate its mesophase behavior.

Objective: To prepare a liquid crystal mixture and observe its thermochromic properties.

Materials:

- Cholesteryl oleyl carbonate

- Cholesteryl pelargonate
- Cholesteryl benzoate
- Glass vials
- Heat gun or oven
- Petri dish
- Black plastic sheet
- Clear plastic shipping tape

#### Procedure:

- Weigh and place the desired ratios of cholesteryl esters into a clean glass vial. A starting point could be a mixture of Cholesteryl oleyl carbonate (0.65 g), Cholesteryl pelargonate (0.25 g), and Cholesteryl benzoate (0.10 g).<sup>[2]</sup>
- Gently heat the vial using a heat gun or in an oven until the solid mixture melts into a homogenous liquid.<sup>[2]</sup>
- While the mixture is in its liquid state, a small amount can be transferred to the inside of a Petri dish using a wooden applicator stick.
- Place a small piece of black plastic over the liquid crystal mixture and seal it with clear shipping tape.<sup>[3]</sup>
- Allow the mixture to cool to room temperature. The material will exhibit different colors as it passes through its liquid crystal phase.<sup>[2]</sup>
- The temperature-dependent color changes can be observed by gently warming or cooling the prepared slide.<sup>[3]</sup>

## Analysis of Cholesteryl Esters by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation, identification, and quantification of cholesteryl esters in various matrices. The following protocol describes a reversed-phase HPLC method that can be optimized for the analysis of **Cholesteryl heneicosanoate**.

Objective: To develop an HPLC method for the analysis of **Cholesteryl heneicosanoate**.

Instrumentation and Materials:

- High-Performance Liquid Chromatograph with a UV detector
- Reversed-phase C18 column (e.g.,  $\mu$ Bondapak C18, 10  $\mu$ m)
- Isopropanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Cholesteryl heneicosanoate** standard
- Samples for analysis

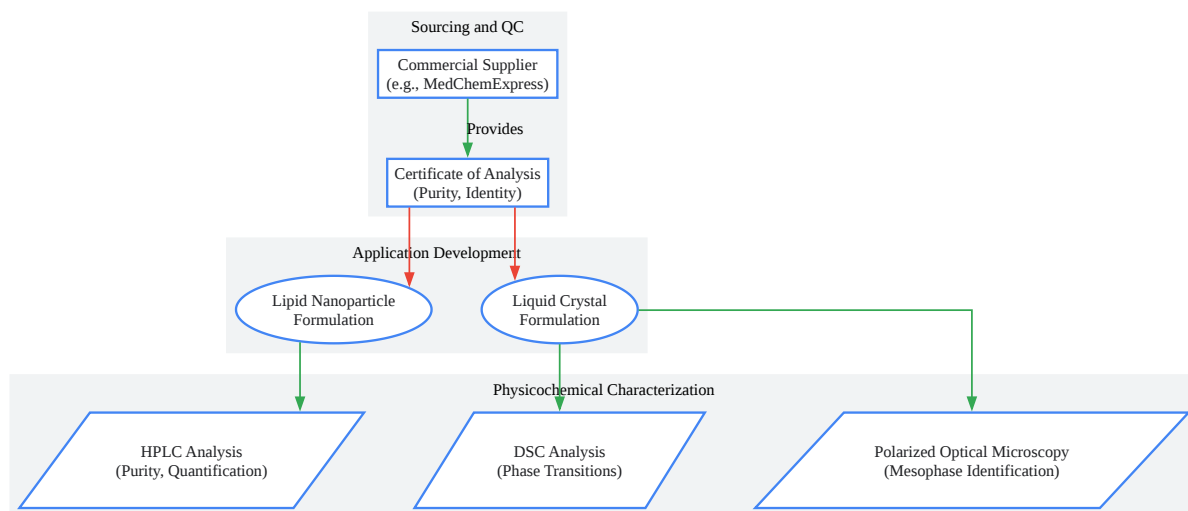
Procedure:

- **Standard Preparation:** Prepare a stock solution of **Cholesteryl heneicosanoate** in a suitable solvent such as isopropanol. From the stock solution, prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** For cellular or tissue samples, a lipid extraction is required. A common method is the Folch extraction using chloroform and methanol. For formulated samples like lipid nanoparticles, a simple dilution in the mobile phase may be sufficient.
- **Chromatographic Conditions:**
  - **Mobile Phase:** A common mobile phase for cholesteryl ester separation is a mixture of isopropanol and acetonitrile. A starting point could be a 50:50 (v/v) mixture. For more polar analytes, water can be added to the mobile phase (e.g., isopropanol:acetonitrile:water 60:30:10).

- Flow Rate: A typical flow rate is 1.0 - 1.5 mL/min.
- Detection: Cholesteryl esters can be detected at low UV wavelengths, typically around 200-210 nm.
- Column Temperature: Maintain the column at a constant temperature, for instance, 30°C, to ensure reproducible retention times.
- Analysis: Inject the prepared standards and samples into the HPLC system. Identify the peak corresponding to **Cholesteryl heneicosanoate** based on the retention time of the standard. Quantify the amount of **Cholesteryl heneicosanoate** in the samples by comparing the peak area to the calibration curve.

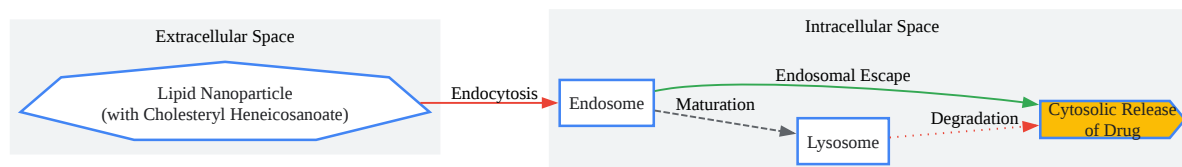
## Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the study and application of **Cholesteryl heneicosanoate**.



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Caption: Experimental workflow for **Cholesteryl heneicosanoate**.



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Caption: Role of cholesteryl esters in lipid nanoparticle-mediated drug delivery.

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## References

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